

Proper Disposal of CB-5083: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CB-5083

Cat. No.: B612272

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

CB-5083 is a potent inhibitor of the p97 ATPase, utilized in cancer research and other drug development studies. As with any research chemical, proper handling and disposal are paramount to ensure laboratory safety and environmental protection. While specific disposal instructions for **CB-5083** are not readily published, it should be treated as a hazardous chemical waste. Disposal must adhere to all applicable federal, state, and local regulations and be managed through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

Operational and Disposal Plan

This step-by-step guide provides a framework for the safe handling and disposal of **CB-5083** in a laboratory setting.

1. Waste Identification and Segregation:

- Treat all **CB-5083** waste as hazardous. This includes pure, unused **CB-5083**, solutions containing **CB-5083**, contaminated labware (e.g., pipette tips, vials, gloves), and any spill cleanup materials.
- Segregate **CB-5083** waste from other waste streams. Do not mix **CB-5083** waste with non-hazardous trash, sharps containers (unless chemically contaminated), or other incompatible

chemical wastes.

- Solid Waste: Collect unused **CB-5083** powder and contaminated solid materials in a designated, leak-proof container clearly labeled for **CB-5083** solid waste.
- Liquid Waste:
 - Solutions of **CB-5083** in organic solvents, such as DMSO or ethanol, should be collected in a separate, compatible waste container.[1]
 - Aqueous solutions containing **CB-5083** should also be collected as hazardous waste. Do not dispose of **CB-5083** solutions down the drain.[2][3]

2. Waste Collection and Storage:

- Use appropriate containers. Waste containers should be made of a material compatible with the waste they hold (e.g., glass or polyethylene for many solvents) and have a secure, screw-top lid.[4][5]
- Label containers clearly. All waste containers must be labeled with the words "Hazardous Waste," the full chemical name ("**CB-5083**"), the solvent system (e.g., "in DMSO"), the approximate concentration or quantity, and the date of accumulation.[2][3]
- Store waste in a designated Satellite Accumulation Area (SAA). This area should be at or near the point of waste generation and under the control of the laboratory personnel.[4][5] The SAA should be inspected weekly for leaks or container degradation.[5]
- Keep containers closed. Waste containers must be kept tightly sealed except when adding waste.[5][6]

3. Disposal Procedures:

- Contact your institution's EHS office. Schedule a pickup for your hazardous waste. EHS professionals are trained in the safe handling, transport, and disposal of chemical waste and will ensure compliance with all regulations.[2][4]
- Do not attempt to treat or neutralize **CB-5083** waste yourself. This should only be done by trained professionals.[3]

- Empty Containers: Empty containers that held **CB-5083** should be managed as hazardous waste. Some institutional guidelines may allow for the disposal of triple-rinsed containers in the regular trash, but the rinsate must be collected as hazardous waste.^{[7][8][9]} Always consult your EHS office for their specific procedures regarding empty container disposal.

Quantitative Data for Safe Handling and Disposal

Parameter	Value/Guideline	Source
Maximum Hazardous Waste in SAA	55 gallons	[4]
Maximum Acutely Toxic Waste in SAA	1 quart (liquid) or 1 kg (solid)	[4]
pH Range for Neutralized Aqueous Waste	5.0 - 12.5 (if permitted by EHS for drain disposal)	[5]
Container Headspace	At least one inch to allow for expansion	[5]

Experimental Protocols

While no specific experimental protocols for the disposal of **CB-5083** are available, the general protocol for disposing of a research-grade chemical solid or its solution is as follows:

Protocol for Disposal of Solid **CB-5083** Waste:

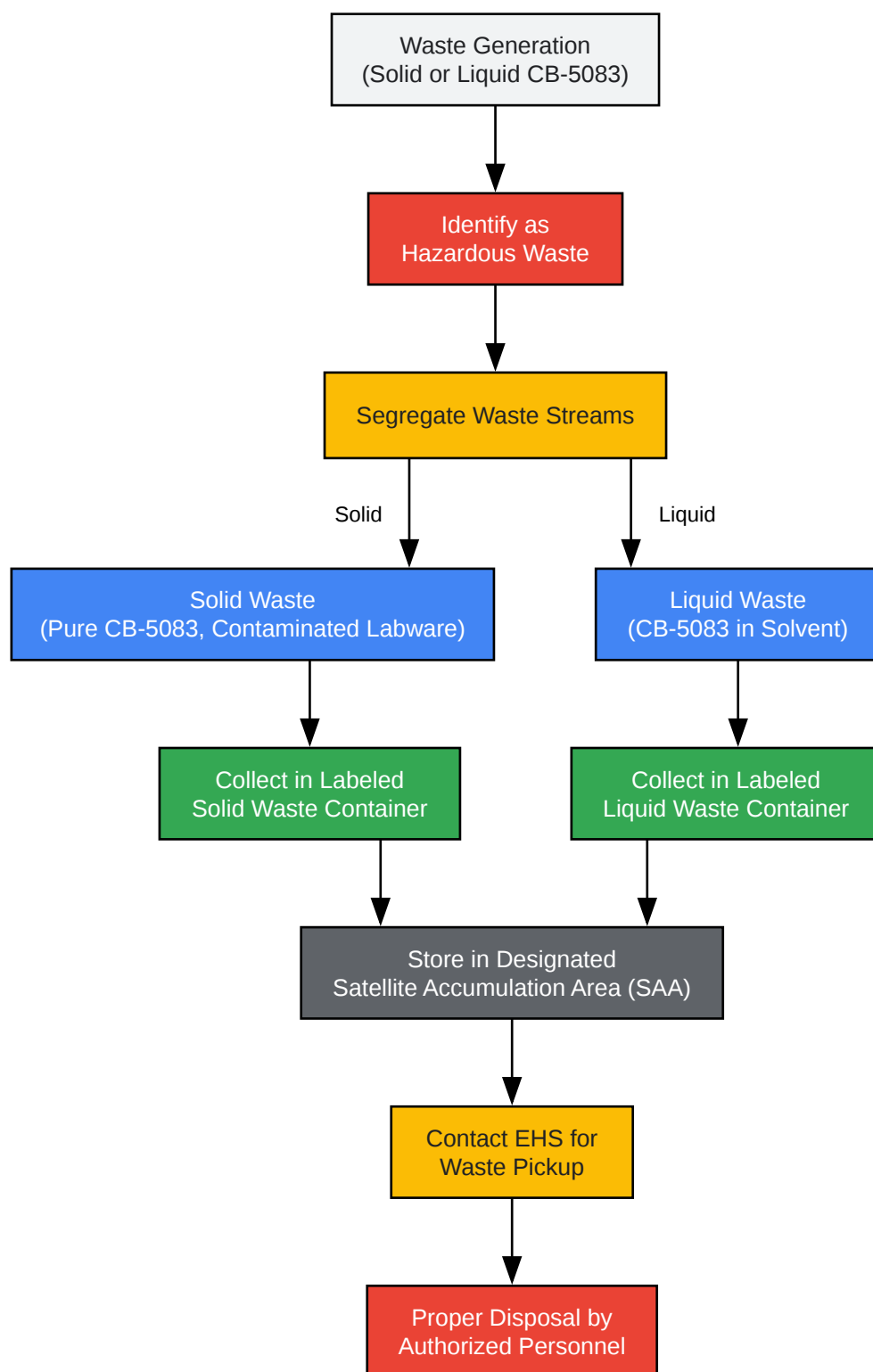
- Designate a new, clean, and compatible container for solid hazardous waste.
- Affix a "Hazardous Waste" label to the container.
- Fill in the required information on the label, including "**CB-5083**" and any other solid waste components.
- Carefully place the solid **CB-5083** waste and any contaminated disposable labware (e.g., weighing boats, gloves) into the container.
- Securely close the container lid.

- Store the container in your designated Satellite Accumulation Area.
- Once the container is full or ready for disposal, arrange for pickup with your institution's EHS office.

Protocol for Disposal of Liquid **CB-5083** Waste (in DMSO):

- Designate a clean, compatible solvent waste container.
- Affix a "Hazardous Waste" label to the container.
- Fill in the required information, specifying "**CB-5083** in Dimethyl Sulfoxide (DMSO)" and the estimated concentration.
- Carefully pour the liquid waste into the container, using a funnel if necessary to avoid spills.
- Securely close the container lid.
- Store the container in a secondary containment bin within your Satellite Accumulation Area.
- When the container is full or ready for disposal, contact your EHS office for a waste pickup.

CB-5083 Disposal Workflow



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Caption: Workflow for the proper disposal of **CB-5083** waste.

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- To cite this document: BenchChem. [Proper Disposal of CB-5083: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b612272#cb-5083-proper-disposal-procedures>]

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